Spectroscopic Characterization of 4-Methyl-5-nitroisoquinoline: A Technical Guide

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Compound of Interest

Compound Name:	*4-Methyl-5-nitroisoquinoline*
CAS No.:	*194032-17-2*
Cat. No.:	*B019360*

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This technical guide provides a comprehensive overview of the spectroscopic properties of **4-methyl-5-nitroisoquinoline**. Designed for researchers, scientists, and professionals in drug development, this document delves into the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. The insights provided herein are foundational for the unambiguous identification, purity assessment, and structural elucidation of **4-methyl-5-nitroisoquinoline** in a research and development setting.

Introduction

4-Methyl-5-nitroisoquinoline ($C_{10}H_8N_2O_2$) is a heterocyclic aromatic compound with a molecular weight of 188.18 g/mol .[1] Its structure, featuring an isoquinoline core substituted with a methyl group at the 4-position and a nitro group at the 5-position, suggests potential applications in medicinal chemistry and materials science. The electronic effects of the electron-donating methyl group and the electron-withdrawing nitro group on the aromatic system are expected to significantly influence its chemical reactivity and biological activity. Accurate spectroscopic characterization is paramount for any future studies and applications of this molecule. While direct experimental spectra for this specific compound are not widely

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published, this guide provides a detailed prediction based on the analysis of closely related structures and fundamental spectroscopic principles.

Predicted Spectroscopic Data

The following sections detail the anticipated spectroscopic data for **4-methyl-5-nitroisoquinoline**. These predictions are derived from the known spectral data of related compounds such as 5-nitroisoquinoline and general principles of spectroscopic interpretation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

The proton NMR spectrum is expected to show distinct signals for the aromatic protons and the methyl group. The chemical shifts are influenced by the electron-donating methyl group and the strongly electron-withdrawing nitro group. The predicted chemical shifts (in ppm, relative to TMS) in a deuterated solvent like $CDCl_3$ are outlined in Table 1.

Table 1: Predicted ^1H NMR Chemical Shifts for **4-Methyl-5-nitroisoquinoline**

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Proton	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)	Rationale
H1	~ 9.4	s	-	Deshielded due to proximity to the nitrogen atom.
H3	~ 8.6	s	-	Influenced by the adjacent nitrogen and the methyl group.
H6	~ 8.3	d	7-9	Ortho-coupling to H7. Deshielded by the nitro group.
H7	~ 7.7	t	7-9	Triplet due to coupling with H6 and H8.
H8	~ 8.5	d	7-9	Ortho-coupling to H7. Deshielded by the peri-nitro group.
4-CH_3	~ 2.7	s	-	Typical chemical shift for an aromatic methyl group.

The ^{13}C NMR spectrum will provide insights into the carbon skeleton of the molecule. The predicted chemical shifts are presented in Table 2.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **4-Methyl-5-nitroisoquinoline**

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Carbon	Predicted Chemical Shift (ppm)	Rationale
C1	~ 152	Deshielded due to proximity to the nitrogen atom.
C3	~ 145	Influenced by the adjacent nitrogen and the methyl group.
C4	~ 130	Carbon bearing the methyl group.
C4a	~ 128	Bridgehead carbon.
C5	~ 148	Carbon bearing the nitro group, significantly deshielded.
C6	~ 125	Influenced by the adjacent nitro group.
C7	~ 130	Aromatic carbon.
C8	~ 122	Aromatic carbon.
C8a	~ 135	Bridgehead carbon.
4-CH_3	~ 20	Typical chemical shift for an aromatic methyl group.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The predicted characteristic IR absorption bands for **4-methyl-5-nitroisoquinoline** are listed in Table 3.

Table 3: Predicted IR Absorption Bands for **4-Methyl-5-nitroisoquinoline**

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Wavenumber (cm^{-1})	Intensity	Assignment
3100-3000	Medium	Aromatic C-H stretch
2950-2850	Weak	Aliphatic C-H stretch (methyl)
~ 1620	Medium	C=N stretch (isoquinoline ring)
~ 1590, 1470	Medium	C=C stretch (aromatic ring)
~ 1530	Strong	Asymmetric NO_2 stretch
~ 1350	Strong	Symmetric NO_2 stretch
~ 830	Strong	C-N stretch (nitro group)
800-700	Strong	Aromatic C-H out-of-plane bend

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **4-methyl-5-nitroisoquinoline**, electron ionization (EI) would likely be used.

- Molecular Ion (M^+): The molecular ion peak is expected at m/z = 188, corresponding to the molecular weight of the compound.[1]
- Major Fragmentation Pathways: The fragmentation is expected to be driven by the loss of the nitro group and rearrangements of the isoquinoline core. A logical fragmentation workflow is depicted in Figure 1.

Experimental Protocols

The following are generalized, step-by-step methodologies for the acquisition of spectroscopic data for a solid organic compound like **4-methyl-5-nitroisoquinoline**.

Sample Preparation

- Purity: Ensure the sample is of high purity, as impurities will interfere with spectroscopic analysis. Purification can be achieved by recrystallization or column chromatography.

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- Solvent Selection (for NMR): Choose a deuterated solvent in which the compound is soluble (e.g., $CDCl_3$, DMSO-d_6). The choice of solvent can slightly affect the chemical shifts.

NMR Data Acquisition

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better resolution.
- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.5-0.7 mL of the chosen deuterated solvent in an NMR tube.
- ^1H NMR:
  - Acquire a standard one-dimensional proton spectrum.
  - Optimize acquisition parameters (e.g., pulse width, acquisition time, relaxation delay).
  - Process the data by applying Fourier transformation, phase correction, and baseline correction.
  - Integrate the signals and determine the chemical shifts relative to the residual solvent peak or an internal standard (e.g., TMS).
- ^{13}C NMR:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Longer acquisition times are typically required due to the lower natural abundance of ^{13}C.
  - Process the data similarly to the ^1H NMR spectrum.

IR Data Acquisition

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is standard.
- Sample Preparation (Attenuated Total Reflectance - ATR):
  - Place a small amount of the solid sample directly on the ATR crystal.

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- Apply pressure to ensure good contact.
- This method requires minimal sample preparation.

- Data Acquisition:
  - Record a background spectrum of the empty ATR crystal.
  - Record the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background.
  - Typically, spectra are collected in the range of 4000-400 cm^{-1}.

MS Data Acquisition

- Instrumentation: A mass spectrometer with an electron ionization (EI) source is suitable for this type of molecule.
- Sample Introduction: The sample can be introduced via a direct insertion probe or, if sufficiently volatile, through a gas chromatograph (GC-MS).
- Data Acquisition:
  - The sample is ionized in the EI source (typically at 70 eV).
  - The resulting ions are separated by the mass analyzer (e.g., quadrupole, time-of-flight).
  - A mass spectrum is generated, plotting ion abundance versus mass-to-charge ratio (m/z).

Visualization of Molecular Structure and Fragmentation

To aid in the understanding of the molecular structure and its behavior under mass spectrometric conditions, the following diagrams are provided.

Caption: Molecular structure of **4-methyl-5-nitroisoquinoline**.

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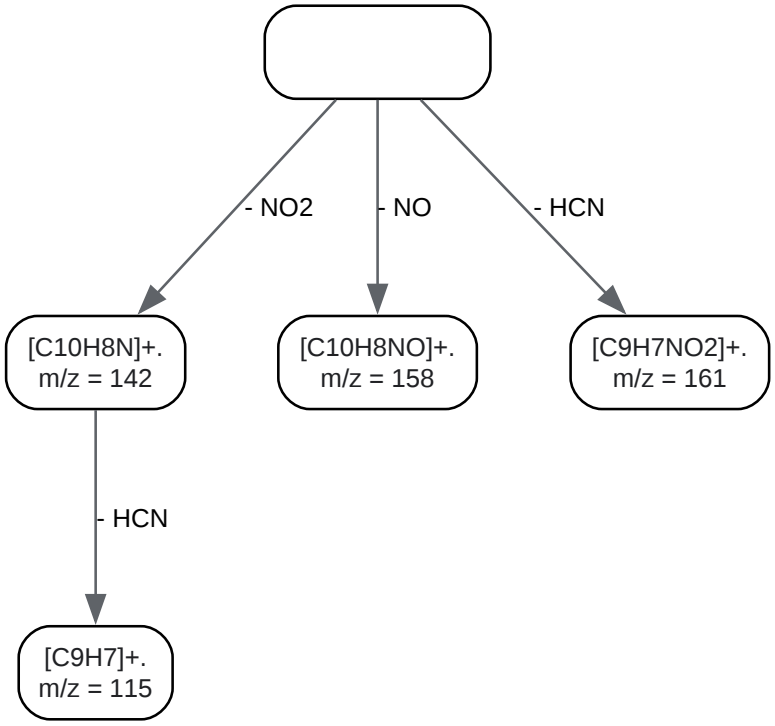
Figure 2. Predicted EI-MS Fragmentation of 4-Methyl-5-nitroisoquinoline



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Caption: Predicted major fragmentation pathways in EI-MS.

Conclusion

This technical guide provides a robust, albeit predictive, spectroscopic profile of **4-methyl-5-nitroisoquinoline**. The detailed analysis of expected NMR, IR, and MS data, coupled with standardized experimental protocols, offers a solid foundation for researchers. As with any predictive data, experimental verification is the ultimate standard. However, the information presented here will significantly aid in the initial identification and characterization of this compound, facilitating its further investigation and potential application in various scientific fields.

References

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- PubChem. **4-Methyl-5-nitroisoquinoline**. National Center for Biotechnology Information. [Link]
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Sources

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